

Essential Safety and Operational Guide for 1-Bromopentadecane-1-13C

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Compound of Interest

Compound Name: 1-Bromopentadecane-1-13C

Cat. No.: B15138838

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **1-Bromopentadecane-1-13C**. The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromopentadecane is classified as a substance that can cause skin and eye irritation, and may lead to respiratory irritation^[1]. Therefore, adherence to appropriate personal protective equipment protocols is mandatory.

Recommended Personal Protective Equipment

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses or Goggles	Must meet ANSI Z.87.1 1989 standard or European Standard EN166. A face shield may be required for tasks with a high risk of splashing[2][3][4].
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are suitable for protection against a broad range of chemicals, including oils and some acids and bases[5][6]. For prolonged contact or when handling larger quantities, consider gloves with greater chemical resistance such as neoprene or Viton™[5]. Always inspect gloves for tears or punctures before use[4].
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against skin contact. For enhanced protection, a Nomex® or similar flame-resistant lab coat can be used, especially when working with flammable substances[4].
Respiratory Protection	Respirator	Under normal use with adequate ventilation, respiratory protection is not typically required. However, if vapors or mists are generated, a multi-purpose combination respirator cartridge or a dust mask (type N95) should be used[3].

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **1-Bromopentadecane-1-13C** and to prevent accidental exposure.

Operational Plan for Handling

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood[2].
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes[2][3]. Do not breathe in vapors or mists[2][3].
- Hygiene: After handling, wash hands and any exposed skin thoroughly. Contaminated clothing and gloves should be removed and washed before reuse[2].
- Ingestion: Do not ingest. If swallowed, seek immediate medical attention[2].

Storage Plan

- Store in a cool, dry, and well-ventilated place[2][7].
- Keep the container tightly closed when not in use[2][7].
- Store away from incompatible materials such as strong oxidizing agents and strong bases[2][3].
- This compound is classified as a combustible liquid.

Disposal Plan

The disposal of **1-Bromopentadecane-1-13C** must be conducted in accordance with all local, regional, and national hazardous waste regulations.

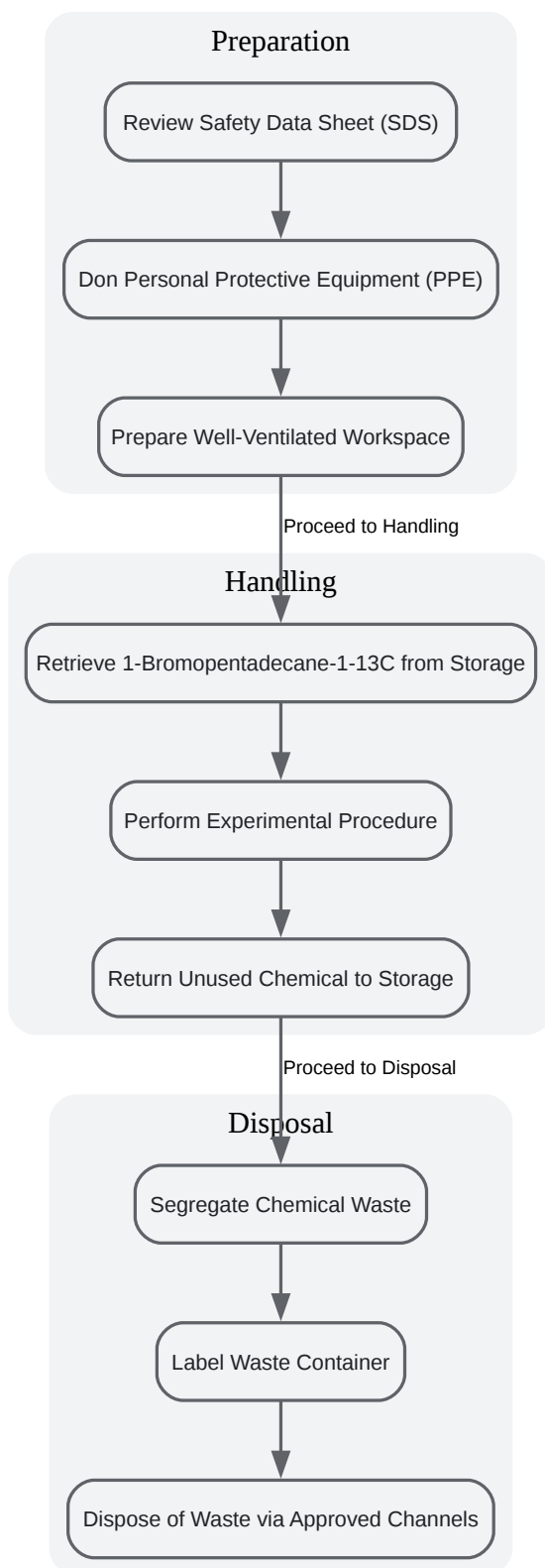
Disposal Methodology

- Classification: Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste[2].

- Containment: For spills, use an inert absorbent material like sand or silica gel to soak up the chemical. The absorbed material should then be placed in a suitable, closed container for disposal[2][3][7].
- Consult Regulations: Always consult with your institution's environmental health and safety (EHS) department or a licensed waste disposal contractor to ensure proper disposal procedures are followed.

Experimental Workflow

The following diagram illustrates a typical workflow for handling **1-Bromopentadecane-1-13C** in a laboratory setting.



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Caption: Workflow for Safe Handling of **1-Bromopentadecane-1-13C**.

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